

Application Notes and Protocols for 5-CM-H2Dcfda in Specific Cell Lines

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Compound of Interest

Compound Name: 5-CM-H2Dcfda

CAS No.: 1219794-09-8

Cat. No.: B1669264

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Introduction

5-(and-6)-Chloromethyl-2',7'-dichlorodihydrofluorescein diacetate (**5-CM-H2Dcfda**) is a widely used fluorescent probe for the detection of intracellular reactive oxygen species (ROS). Its ability to readily diffuse across cell membranes and become fluorescent upon oxidation makes it a valuable tool for assessing oxidative stress in various cell types. These application notes provide detailed protocols and quantitative data for the use of **5-CM-H2Dcfda** in specific cell lines, aiding researchers in the design and execution of experiments to investigate cellular redox states.

The principle of the assay is based on the diffusion of the non-fluorescent **5-CM-H2Dcfda** into the cell.[1] Inside the cell, intracellular esterases cleave the acetate groups, and the chloromethyl group reacts with intracellular glutathione and other thiols, trapping the probe within the cell.[2] Subsequent oxidation by various ROS, such as hydrogen peroxide, hydroxyl radicals, and peroxynitrite, converts the non-fluorescent molecule into the highly fluorescent

2',7'-dichlorofluorescein (DCF).[1][2] The resulting fluorescence intensity is directly proportional to the level of intracellular ROS.

Data Presentation: Quantitative Parameters for 5-CM-H2Dcfda Application

The optimal conditions for **5-CM-H2Dcfda** staining can vary between cell lines. The following table summarizes recommended starting concentrations and incubation times for various cell types as reported in the literature. It is crucial to optimize these parameters for your specific cell line and experimental conditions.[3]

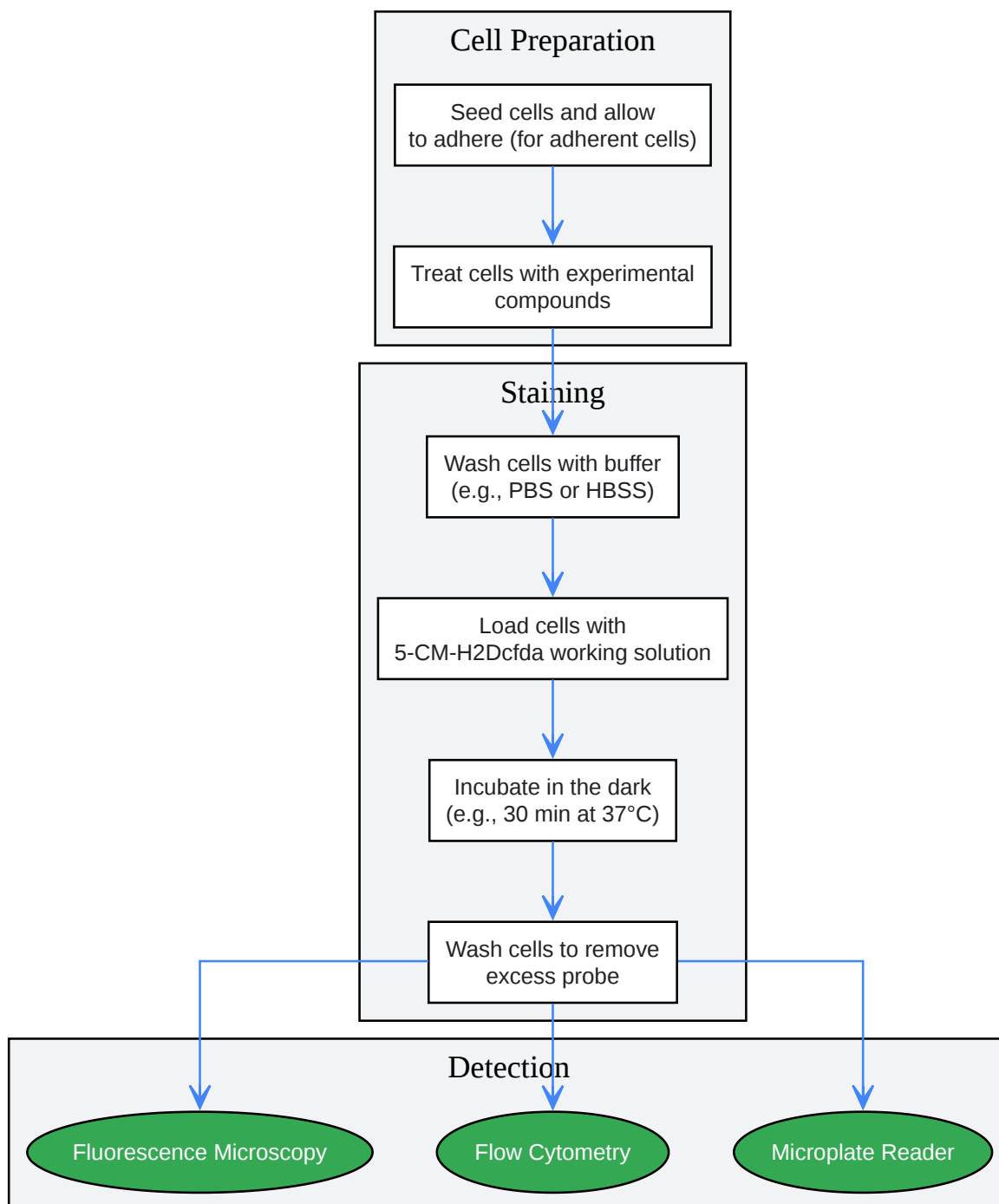
Cell Line	5-CM-H2Dcfa Concentration	Incubation Time & Temperature	Positive Control	Detection Method	Reference
Human Thyroid Epithelial (HTori-3.1)	10 µmol/L	45 min at 37°C	H ₂ O ₂ (1–50 µmol/L)	Flow Cytometry	[1]
Feline Astrocyte (G355-5)	10 mM stock diluted (specific final concentration not stated)	15-30 min at 37°C	H ₂ O ₂	Flow Cytometry	[4]
Human Colorectal Cancer (HCT116)	10 µM	30 min at 37°C	Ferrous sulfate (100 µM) or Doxorubicin (10 µM)	Fluorescence Microscopy & Plate Reader	[5]
Human Leukemia (Jurkat)	1 µM	30 min in the dark	Not specified	Not specified	[6]
General Adherent Cells	1-10 µM	5-30 min	Not specified	Fluorescence Microscopy or Flow Cytometry	[7]
General Suspension Cells	1-10 µM	5-30 min	Not specified	Fluorescence Microscopy or Flow Cytometry	[7]

Mandatory Visualization

Signaling Pathway of 5-CM-H2Dcfa Action

Caption: Mechanism of **5-CM-H2Dcfda** for intracellular ROS detection.

Experimental Workflow for ROS Detection



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